

An In-depth Technical Guide to the Synthesis of 3-Pyridylamide Oxime

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Compound of Interest

Compound Name: 3-Pyridylamide oxime

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Introduction

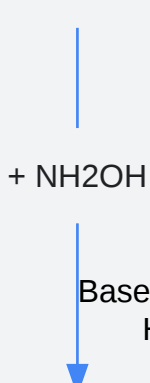
3-Pyridylamide oxime, also known as N'-hydroxy-3-pyridinecarboximidamide, is a valuable synthetic intermediate in the pharmaceutical and medicinal chemistry sectors.^[1] Its structural motif, featuring a pyridine ring and an amidoxime functional group, makes it a versatile building block for the synthesis of more complex molecules with potential therapeutic applications. This technical guide provides a comprehensive overview of the primary synthesis pathway for **3-pyridylamide oxime**, including detailed experimental protocols, quantitative data, and workflow visualizations to support researchers in its preparation and use.

Core Synthesis Pathway: From 3-Cyanopyridine to 3-Pyridylamide Oxime

The most direct and widely recognized method for the synthesis of **3-pyridylamide oxime** involves the reaction of 3-cyanopyridine with hydroxylamine. This nucleophilic addition of hydroxylamine to the nitrile group of 3-cyanopyridine is a common and effective method for the formation of amidoximes.

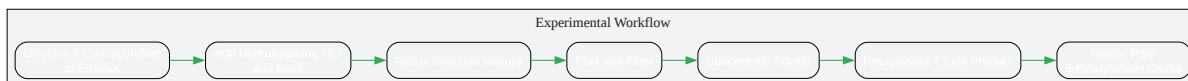
The overall reaction is as follows:

Synthesis of 3-Pyridylamide Oxime



+ NH₂OH

Base, Solvent
Heat



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References

- 1. scbt.com [scbt.com]
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